

Ecotoxicity of Adipate Plasticizers: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: *Dibenzyl adipate*

CAS No.: 2451-84-5

Cat. No.: B044409

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An Objective Comparison of Adipate Plasticizers' Environmental Impact, Supported by Experimental Data

Adipate plasticizers, often considered safer alternatives to phthalates, are integral to numerous applications, from flexible PVC products to medical devices. For researchers, scientists, and drug development professionals, understanding the ecotoxicological profile of these compounds is paramount for material selection and environmental risk assessment. This guide provides a comprehensive comparison of the ecotoxicity of common adipate plasticizers, presenting quantitative data, detailed experimental methodologies, and insights into their mechanisms of action.

Quantitative Ecotoxicity Data

The following tables summarize the acute and chronic toxicity of various adipate plasticizers to key aquatic organisms, representing different trophic levels. The data is primarily derived from studies following standardized OECD guidelines.

Table 1: Acute and Chronic Aquatic Ecotoxicity of Adipate Plasticizers

Plasticizer	Species	Endpoint	Duration	Value (mg/L)
Di(2-ethylhexyl) adipate (DEHA)	Oncorhynchus mykiss (Rainbow Trout)	LC50	96 hours	>750
Pimephales promelas (Fathead Minnow)	LC50	96 hours	>1000	
Daphnia magna (Water Flea)	EC50 (Immobilisation)	48 hours	>500	
Daphnia magna (Water Flea)	NOEC (Reproduction)	21 days	0.16	
Pseudokirchneriella subcapitata (Green Algae)	EC50 (Growth Inhibition)	72 hours	>500	
Diisononyl adipate (DINA)	Danio rerio (Zebrafish)	LC50	96 hours	>100
Daphnia magna (Water Flea)	EC50 (Immobilisation)	48 hours	>100	
Desmodesmus subspicatus (Green Algae)	EC50 (Growth Inhibition)	72 hours	>100	
Diisodecyl adipate (DIDA)	Danio rerio (Zebrafish)	LC50	96 hours	>100
Daphnia magna (Water Flea)	EC50 (Immobilisation)	48 hours	>100	
Desmodesmus subspicatus (Green Algae)	EC50 (Growth Inhibition)	72 hours	>100	
Diisobutyl adipate (DIBA)	Oryzias latipes (Japanese)	LC50 (Embryo)	-	11.57

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Table 2: Biodegradability of Adipate Plasticizers

Plasticizer	Test Guideline	Duration	Biodegradation (%)	Classification
Di(2-ethylhexyl) adipate (DEHA)	OECD 301F	28 days	81	Readily Biodegradable
Diisononyl adipate (DINA)	OECD 301F	28 days	74	Readily Biodegradable
Diisodecyl adipate (DIDA)	OECD 301B	28 days	17	Not Readily Biodegradable

Experimental Protocols

The ecotoxicity data presented in this guide are predominantly based on internationally recognized OECD (Organisation for Economic Co-operation and Development) guidelines for the testing of chemicals. These standardized protocols ensure the reliability and comparability of the results.

Ready Biodegradability: OECD 301F (Manometric Respirometry Test)

This test evaluates the potential for a chemical to be rapidly biodegraded by microorganisms.

- Principle: A solution or suspension of the test substance in a mineral medium is inoculated with microorganisms from a mixed population (e.g., activated sludge from a wastewater treatment plant) and incubated under aerobic conditions in the dark or diffuse light. The consumption of oxygen is measured over a 28-day period.
- Procedure:
 - The test substance is added to a mineral medium in a closed respirometer, along with an inoculum of microorganisms.

- The consumption of oxygen is monitored, usually by measuring the pressure change in the headspace of the respirometer.
- The amount of oxygen consumed is expressed as a percentage of the theoretical oxygen demand (ThOD) or chemical oxygen demand (COD).
- A substance is considered "readily biodegradable" if it reaches at least 60% biodegradation within a 10-day window during the 28-day test period.[\[1\]](#)

Acute Immobilisation Test for *Daphnia* sp.: OECD 202

This test assesses the acute toxicity of a substance to daphnids, a crucial component of freshwater ecosystems.

- Principle: Young daphnids (*Daphnia magna*), aged less than 24 hours, are exposed to various concentrations of the test substance for 48 hours. The primary endpoint is immobilization, defined as the inability to swim within 15 seconds after gentle agitation.
- Procedure:
 - Daphnids are placed in test chambers containing the test substance at a range of concentrations.
 - The number of immobilized daphnids is recorded at 24 and 48 hours.
 - The results are used to calculate the EC50, which is the concentration of the substance that causes immobilization in 50% of the daphnids.

Fish Acute Toxicity Test: OECD 203

This test evaluates the short-term lethal effects of a substance on fish.

- Principle: Fish of a recommended species (e.g., Rainbow Trout, Zebrafish, Fathead Minnow) are exposed to the test substance in a static or semi-static system for 96 hours.
- Procedure:

- Fish are introduced into test tanks containing different concentrations of the test substance.
- Mortality and any abnormal behavioral or morphological changes are observed and recorded at 24, 48, 72, and 96 hours.
- The data are used to determine the LC50, the concentration of the substance that is lethal to 50% of the test fish.

Daphnia magna Reproduction Test: OECD 211

This chronic toxicity test assesses the impact of a substance on the reproductive output of *Daphnia magna*.

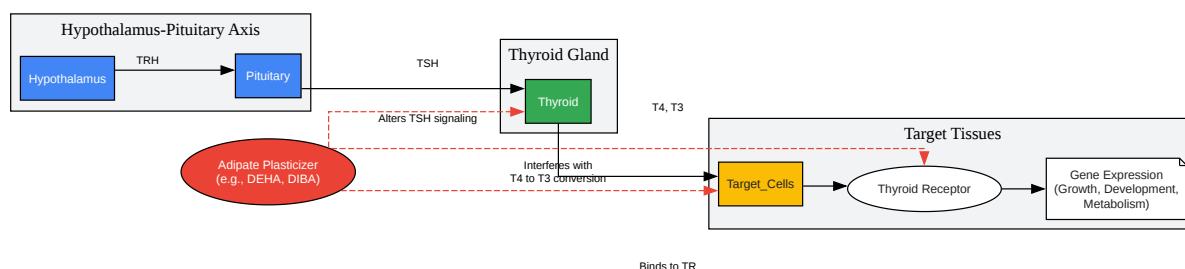
- Principle: Young female daphnids are exposed to a range of concentrations of the test substance over a 21-day period, encompassing several reproductive cycles.
- Procedure:
 - Individual daphnids are maintained in test solutions with the test substance.
 - The survival of the parent animals and the number of live offspring produced are recorded regularly.
 - The total number of live young produced per surviving parent animal is the primary endpoint. This data is used to determine the No Observed Effect Concentration (NOEC), the highest tested concentration at which no statistically significant adverse effect on reproduction is observed.

Potential Mechanisms of Ecotoxicity: Endocrine Disruption

Some adipate plasticizers have been investigated for their potential to act as endocrine-disrupting chemicals (EDCs), which can interfere with the hormonal systems of organisms. Two key pathways of concern are the thyroid hormone system and the peroxisome proliferator-activated receptor (PPAR) signaling pathway.

Thyroid Hormone Pathway Disruption

Studies have suggested that certain adipates, such as Di(2-ethylhexyl) adipate (DEHA) and Diisobutyl adipate (DIBA), may interfere with the thyroid hormone system in fish.[2][3] This can lead to developmental and metabolic abnormalities.

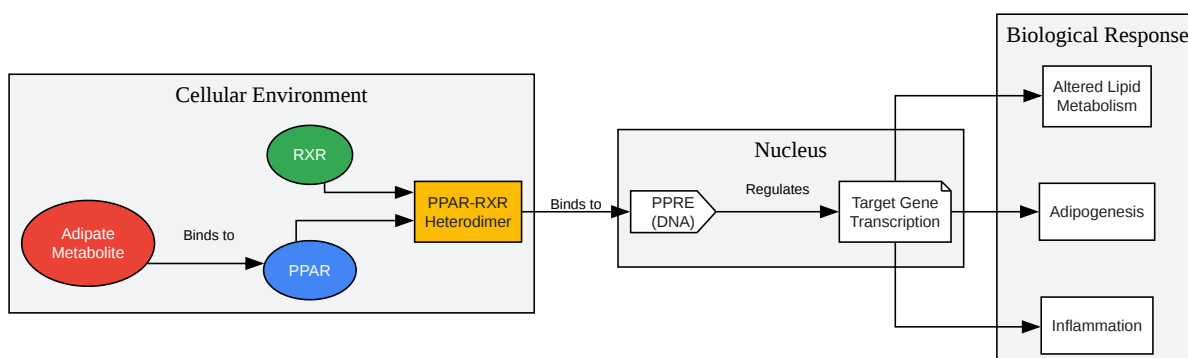


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Figure 1. Potential disruption of the thyroid hormone pathway by adipate plasticizers in fish.

Peroxisome Proliferator-Activated Receptor (PPAR) Signaling Pathway

PPARs are nuclear receptors that play a crucial role in lipid metabolism and energy homeostasis. Some plasticizers are known to activate PPARs, which can lead to adverse effects. While research on adipates is ongoing, this pathway represents a potential mechanism for their ecotoxicological effects.



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References

- 1. [oecd.org](https://www.oecd.org) [oecd.org]
- 2. Phthalates and Non-Phthalate Plasticizers and Thyroid Dysfunction: Current Evidence and Novel Strategies to Reduce Their Spread in Food Industry and Environment - PMC [pmc.ncbi.nlm.nih.gov]
- 3. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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